

Ankaflavin: A Technical Guide to its Chemical Structure and Biological Properties

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Chemical Identity and Physicochemical Properties

Ankaflavin is a yellow pigment and a secondary metabolite produced by fungi of the Monascus genus, particularly Monascus purpureus.[1][2] It belongs to the class of azaphilone compounds and is structurally similar to monascin, another yellow pigment from Monascus, differing only in the length of its side chain.[3]

Table 1: Chemical Identifiers for Ankaflavin

Identifier	Value
CAS Number	50980-32-0[4]
Molecular Formula	C23H30O5
Molecular Weight	386.49 g/mol
IUPAC Name	(3S,3aR,9aR)-9a-methyl-3-octanoyl-6-[(E)-prop-1-enyl]-3,3a,4,8-tetrahydrofuro[3,2-g]isochromene-2,9-dione
SMILES	CCCCCCC(=O) [C@@H]1[C@H]2CC3=C(COC(=C3)/C=C/C)C(=O)[C@@]2(OC1=O)C
InChI Key	AQTJNEHGKRUSLT-ODTNPMSZSA-N



Table 2: Physicochemical Properties of Ankaflavin

Property	Value
Melting Point	Data not available
Solubility	Soluble in methanol, ethanol, and DMSO. Further quantitative data is not readily available.
Appearance	Yellow pigment

Spectroscopic Data

The structural elucidation of **ankaflavin** is supported by various spectroscopic techniques.

2.1. UV-Vis Spectroscopy

In solution, **ankaflavin** exhibits characteristic absorption maxima in the ultraviolet and visible regions.

λmax: ~310 nm and ~430 nm

2.2. Nuclear Magnetic Resonance (NMR) Spectroscopy

Detailed ¹H and ¹³C NMR data for **ankaflavin** are crucial for its structural confirmation. While specific assignments from literature are not readily available in a complete, tabulated format, the presence of **ankaflavin** in extracts has been confirmed by NMR.

(Note: A complete, tabulated list of ¹H and ¹³C NMR chemical shifts and coupling constants is not available in the provided search results.)

2.3. Mass Spectrometry (MS)

Electrospray ionization mass spectrometry (ESI-MS) is a key technique for determining the molecular weight and fragmentation pattern of **ankaflavin**.

(Note: A detailed ESI-MS/MS fragmentation spectrum and analysis for **ankaflavin** were not explicitly found in the search results.)



Experimental Protocols

3.1. Extraction and Purification of **Ankaflavin** from Monascus purpureus

The following protocol is a comprehensive method for the extraction and purification of **ankaflavin** from the fermentation products of Monascus purpureus.

3.1.1. Fermentation

- Seed Culture: Inoculate Monascus purpureus into a seed medium containing (per 100 mL): 6 g glucose, 2 g peptone, 1 g NaNO₃, 0.5 g MgSO₄·7H₂O, and 1 g KH₂PO₄. Culture in a shake flask at 30°C for 3 days.
- Production Fermentation: Transfer the seed culture to a larger scale fermentation medium with a similar composition and continue cultivation until optimal pigment production is achieved.

3.1.2. Extraction

- Harvesting: Separate the mycelia from the fermentation broth by centrifugation.
- Drying and Grinding: Dry the mycelial biomass and grind it into a fine powder.
- Ultrasonic-Assisted Extraction: Suspend the mycelial powder in n-hexane at a solid-to-liquid ratio of 1:90 (g/mL). Perform ultrasonic-assisted extraction at 100W for 30 minutes. Repeat the extraction process three times.
- Centrifugation: Centrifuge the mixture at 3500 rpm for 20 minutes to separate the extract from the solid residue.
- Concentration: Combine the supernatants and concentrate the extract to obtain the crude yellow pigments.

3.1.3. Purification

 Pre-separation: The crude extract can be subjected to preliminary separation techniques like column chromatography using silica gel.



- High-Speed Counter-Current Chromatography (HSCCC): For high-purity **ankaflavin**, utilize HSCCC with a two-phase solvent system of n-hexane:methanol:water (10:7:3 by volume). Dissolve the pre-separated pigment in a mixture of the upper and lower phases for injection.
- Fraction Collection and Analysis: Collect the fractions and monitor the purity of **ankaflavin** using analytical techniques such as HPLC.
- Final Product: Combine the pure fractions and evaporate the solvent to obtain high-purity ankaflavin.

Biological Activity and Signaling Pathways

Ankaflavin exhibits a wide range of biological activities, making it a compound of significant interest for researchers in drug development. Its effects are primarily attributed to its interaction with key cellular signaling pathways.

4.1. Anti-inflammatory Activity

Ankaflavin has demonstrated potent anti-inflammatory effects by modulating several key inflammatory pathways. It can reduce the production of pro-inflammatory mediators such as nitric oxide (NO), tumor necrosis factor-alpha (TNF- α), interleukin-1 β (IL-1 β), and interleukin-6 (IL-6).

4.2. Anti-cancer Activity

Ankaflavin exhibits selective cytotoxicity towards cancer cells while showing minimal toxicity to normal cells. It can induce apoptosis in cancer cells, suggesting its potential as a chemotherapeutic agent.

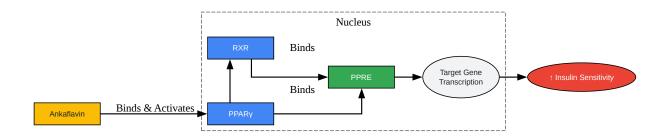
4.3. Metabolic Regulation

Ankaflavin plays a significant role in regulating lipid and glucose metabolism, making it a promising candidate for addressing metabolic syndrome. It has been shown to have anti-obesity and antidiabetic effects.

- 4.4. Key Signaling Pathways Modulated by **Ankaflavin**
- 4.4.1. Peroxisome Proliferator-Activated Receptor y (PPARy) Signaling Pathway



Ankaflavin acts as a natural agonist for PPARy, a nuclear receptor that is a master regulator of adipogenesis and is involved in glucose homeostasis. Activation of PPARy by **ankaflavin** enhances insulin sensitivity.



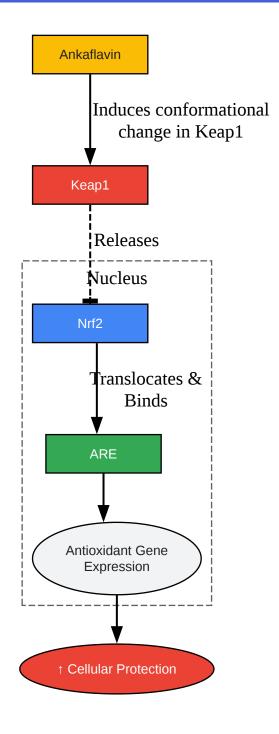
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Caption: **Ankaflavin** activates the PPARy signaling pathway.

4.4.2. Nuclear factor erythroid 2-related factor 2 (Nrf2) Signaling Pathway

Ankaflavin is a novel activator of Nrf2, a transcription factor that regulates the expression of antioxidant and detoxification genes. By activating the Nrf2 pathway, **ankaflavin** enhances the cellular antioxidant defense system.





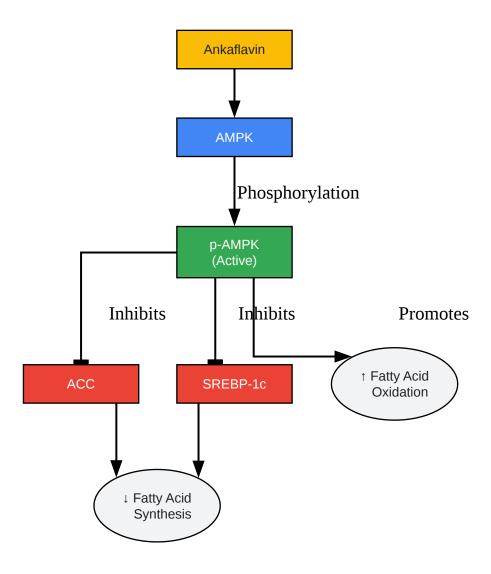
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Caption: Ankaflavin activates the Nrf2 antioxidant pathway.

4.4.3. AMP-activated protein kinase (AMPK) Signaling Pathway

Ankaflavin has been identified as a natural activator of AMPK, a key enzyme in cellular energy homeostasis. Activation of AMPK by **ankaflavin** leads to the inhibition of fatty acid synthesis and the promotion of fatty acid oxidation, contributing to its hypolipidemic effects.





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Caption: Ankaflavin activates the AMPK signaling pathway.

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References

• 1. researchgate.net [researchgate.net]



- 2. Monascin and ankaflavin act as natural AMPK activators with PPARα agonist activity to down-regulate nonalcoholic steatohepatitis in high-fat diet-fed C57BL/6 mice. | Semantic Scholar [semanticscholar.org]
- 3. Ankaflavin: bioactivities, biosynthesis and applications_Chemicalbook [chemicalbook.com]
- 4. ANKAFLAVIN CAS#: 50980-32-0 [m.chemicalbook.com]
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